

Application of Phenanthrene in Organic Electronics: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Phenanthrene

Cat. No.: B1679779

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Introduction

Phenanthrene, a polycyclic aromatic hydrocarbon, has emerged as a versatile building block for advanced materials in organic electronics. Its rigid, planar structure and tunable electronic properties make it an attractive core for the synthesis of high-performance organic semiconductors. **Phenanthrene** derivatives have demonstrated significant potential in various organic electronic devices, including Organic Light-Emitting Diodes (OLEDs) and Organic Field-Effect Transistors (OFETs). This document provides detailed application notes, experimental protocols, and performance benchmarks for the use of **phenanthrene**-based materials in organic electronics.

Data Presentation: Performance of Phenanthrene Derivatives

The performance of **phenanthrene** derivatives in organic electronic devices is highly dependent on their molecular structure, substitution patterns, and the overall device architecture. The following tables summarize key performance metrics for representative **phenanthrene**-based materials in OLEDs and OFETs.

Table 1: Performance of **Phenanthrene** Derivatives in Organic Light-Emitting Diodes (OLEDs)

Derivative Name/Acronym	Role in OLED	Max. External Quantum Efficiency (EQE) (%)	Max. Power Efficiency (lm/W)	Max. Current Efficiency (cd/A)	Driving Voltage (V)	CIE Coordinates (x, y)	Reference
p-bPPhenB	Electron Transport Material (ETM)	30.8	56.8	-	2.7	Red	
Bphen (bathophenanthroline)	ETM (Control)	27.1	39	-	3.7	Red	
TPA-DCPP	Thermally Activated Delayed Fluorescence (TADF) Emitter	15.1	-	13.2	-	(0.64, 0.36)	
PY-EIP	Emitting Layer	-	2.81	5.15	-	(0.19, 0.30)	
PA-EIP	Emitting Layer	-	0.69	1.35	-	(0.17, 0.15)	

Note: "-" indicates data not specified in the provided search results. The performance of OLEDs is highly dependent on the full device stack and fabrication conditions.

Table 2: Performance of **Phenanthrene** Derivatives in Organic Field-Effect Transistors (OFETs)

Derivative Name/Acronym	Semiconductor Type	Charge Carrier Mobility (μ) (cm^2/Vs)	On/Off Ratio ($I_{\text{on}}/I_{\text{off}}$)	Threshold Voltage (V_{th}) (V)	Deposition Method	Reference
H2T36Phen	p-channel	-	-	-	Solution-based/Evaporation	
Phenanthrene-based conjugated oligomers	p-channel	up to 0.12	up to 3×10^5	-	Vacuum Deposition	
Functionalized-phenanthrene conjugated asymmetric N-heteroacenes	n-type	up to 4.27×10^{-3}	-	-	Spin-coating	
Heterocycles-flanked alkoxyphenanthrenes (p-channel)	p-channel	up to 0.85	10^8	-	Spin-coating	
Heterocycles-flanked alkoxyphenanthrenes (n-channel)	n-channel	up to 0.78	10^6	-	Spin-coating	

Note: "-" indicates data not specified in the provided search results.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of a representative **phenanthrene** derivative and the fabrication of **phenanthrene**-based OLEDs and OFETs.

Protocol 1: Synthesis of Cyanophenanthrene Derivatives via Knoevenagel Condensation and Photocyclization

This protocol describes a general method for the synthesis of cyanophenanthrene derivatives, which can be utilized as electron-transporting or emissive materials.

Step 1: Synthesis of 1,2-diarylethylenes via Knoevenagel Condensation

- In a round-bottom flask, dissolve the appropriate arylacetonitrile (1.0 eq) and aromatic aldehyde (1.0 eq) in dry methanol.
- Add sodium methoxide (a catalytic amount) to the solution as a base.
- Stir the reaction mixture at room temperature.
- Monitor the reaction
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